

Application Notes and Protocols for Studying Lysophosphatidylcholine C19:0 in Animal Models

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Compound of Interest

Compound Name: *Lysophosphatidylcholine C19:0*

Cat. No.: *B8818070*

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Introduction

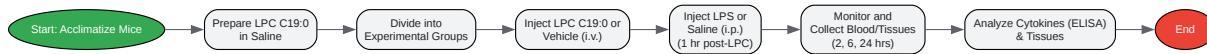
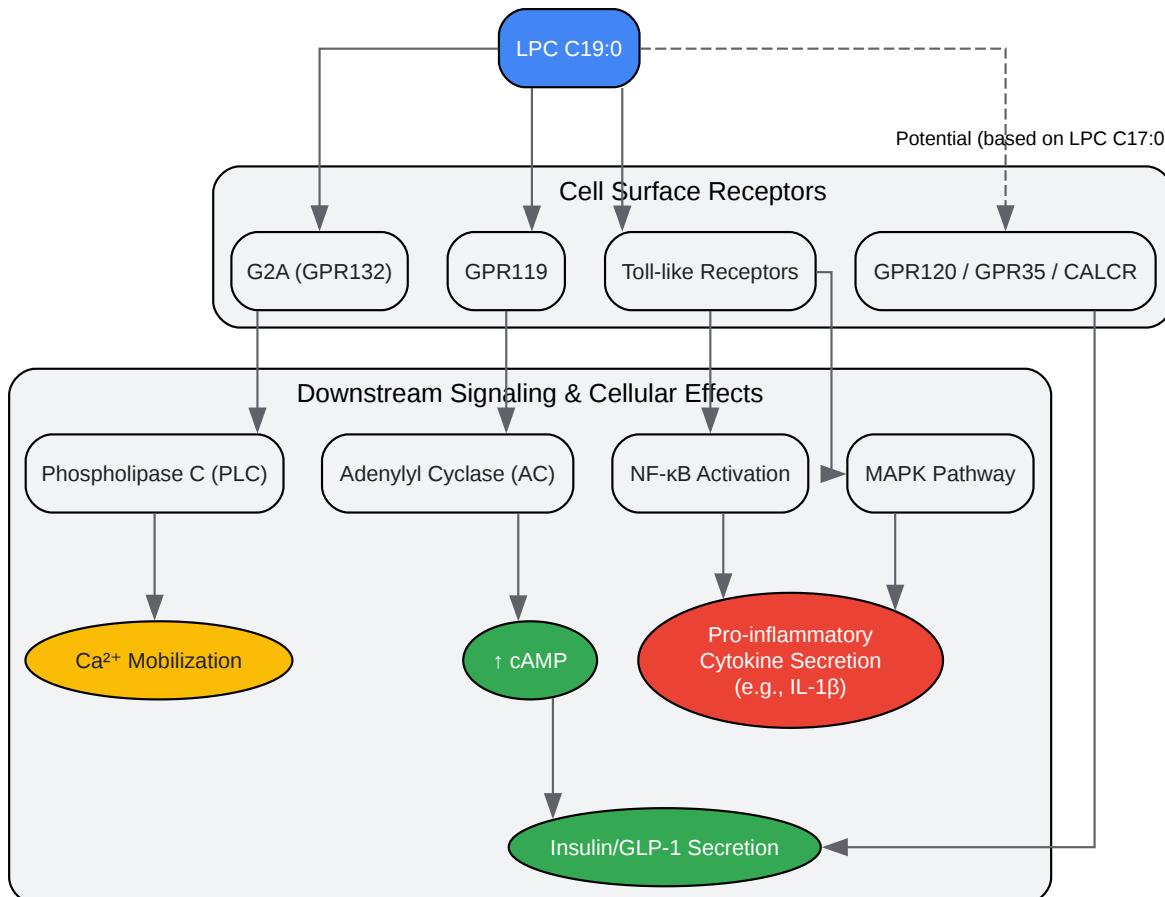
Lysophosphatidylcholine (LPC) is a class of bioactive lipid molecules that play significant roles in a variety of physiological and pathological processes, including inflammation, immune regulation, and metabolic diseases.^{[1][2][3]} LPCs are characterized by a glycerol backbone, a phosphate group, a choline head, and a single acyl chain of varying length and saturation. The specific biological activity of an LPC molecule is often determined by the nature of its acyl chain.^{[4][5][6]}

This document provides detailed application notes and protocols for the study of a specific odd-chain LPC, **Lysophosphatidylcholine C19:0**. While direct research on LPC C19:0 is limited, this guide leverages existing knowledge of other LPC species, particularly the odd-chain LPC C17:0, to propose relevant animal models and experimental designs. The primary known biological effect of LPC C19:0 is the induction of Interleukin-1 beta (IL-1 β) secretion, suggesting a role in inflammatory processes.^[7]

Potential Signaling Pathways of LPC C19:0

LPCs exert their effects by interacting with various cell surface receptors, primarily G protein-coupled receptors (GPCRs).^{[8][9]} The binding of LPC to these receptors initiates downstream

signaling cascades that lead to a cellular response. Based on the known signaling of other LPCs, the following pathways are potential mediators of LPC C19:0's effects.



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